

# 2-(Trifluoromethyl)Phenylhydrazine Hydrochloride CAS number and structure

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## Compound of Interest

2-

Compound Name: (Trifluoromethyl)Phenylhydrazine  
Hydrochloride

Cat. No.: B1313424

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An In-depth Technical Guide to **2-(Trifluoromethyl)Phenylhydrazine Hydrochloride**

## Introduction

**2-(Trifluoromethyl)phenylhydrazine hydrochloride** is a specialized chemical compound of significant interest to the pharmaceutical, agrochemical, and synthetic chemistry sectors. As a derivative of phenylhydrazine, its structure is characterized by the presence of a trifluoromethyl (-CF<sub>3</sub>) group at the ortho-position of the phenyl ring. This functional group imparts unique properties to the molecule, such as increased lipophilicity, metabolic stability, and binding affinity, making it a valuable building block in the design of complex and biologically active molecules.[1][2] Its hydrochloride salt form enhances stability and improves handling and solubility in aqueous environments.[1]

This technical guide provides a comprehensive overview of **2-(Trifluoromethyl)phenylhydrazine hydrochloride**, covering its chemical properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

The fundamental identification and physicochemical properties of **2-(Trifluoromethyl)phenylhydrazine hydrochloride** are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	<b>3107-34-4</b> <a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	[2- (trifluoromethyl)phenyl]hydrazine;hydrochloride[ 4]
Synonyms	2-Hydrazinobenzotrifluoride Hydrochloride <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> F <sub>3</sub> N <sub>2</sub> ·HCl <a href="#">[1]</a>
Molecular Weight	212.6 g/mol <a href="#">[1]</a> <a href="#">[4]</a>
SMILES	NNC1=CC=CC=C1C(F)(F)F.[H]Cl <a href="#">[5]</a>

| InChI Key | ZUSWDTWYONAOPH-UHFFFAOYSA-N[\[4\]](#) |

Table 2: Physicochemical Properties

Property	Value
Appearance	<b>White to light yellow crystalline powder</b> <a href="#">[1]</a> <a href="#">[6]</a>
Melting Point	220-238 °C (with decomposition) <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Purity	Typically ≥98% (HPLC) <a href="#">[1]</a>

| Storage Conditions | Store at 2-8°C under an inert atmosphere; noted as hygroscopic, light-sensitive, and air-sensitive[\[1\]](#)[\[3\]](#)[\[9\]](#) |

## Synthesis and Manufacturing

The primary route for synthesizing phenylhydrazine derivatives, including the title compound, involves the diazotization of a corresponding aniline followed by reduction.

## Experimental Protocol: General Synthesis

The following protocol is a generalized procedure based on established methods for preparing substituted phenylhydrazine hydrochlorides.[10][11][12]

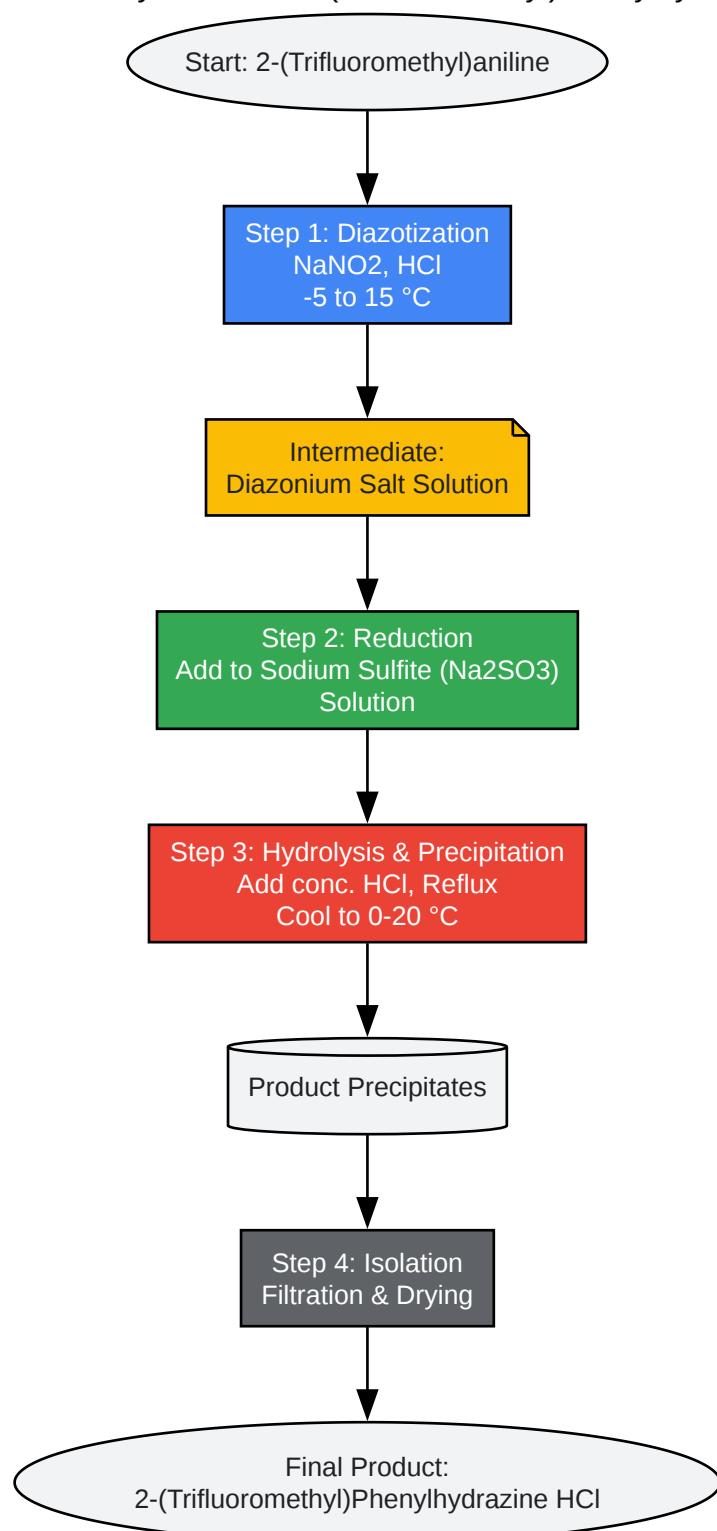
#### Materials:

- 2-(Trifluoromethyl)aniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Sodium Sulfite (Na<sub>2</sub>SO<sub>3</sub>)
- Ice

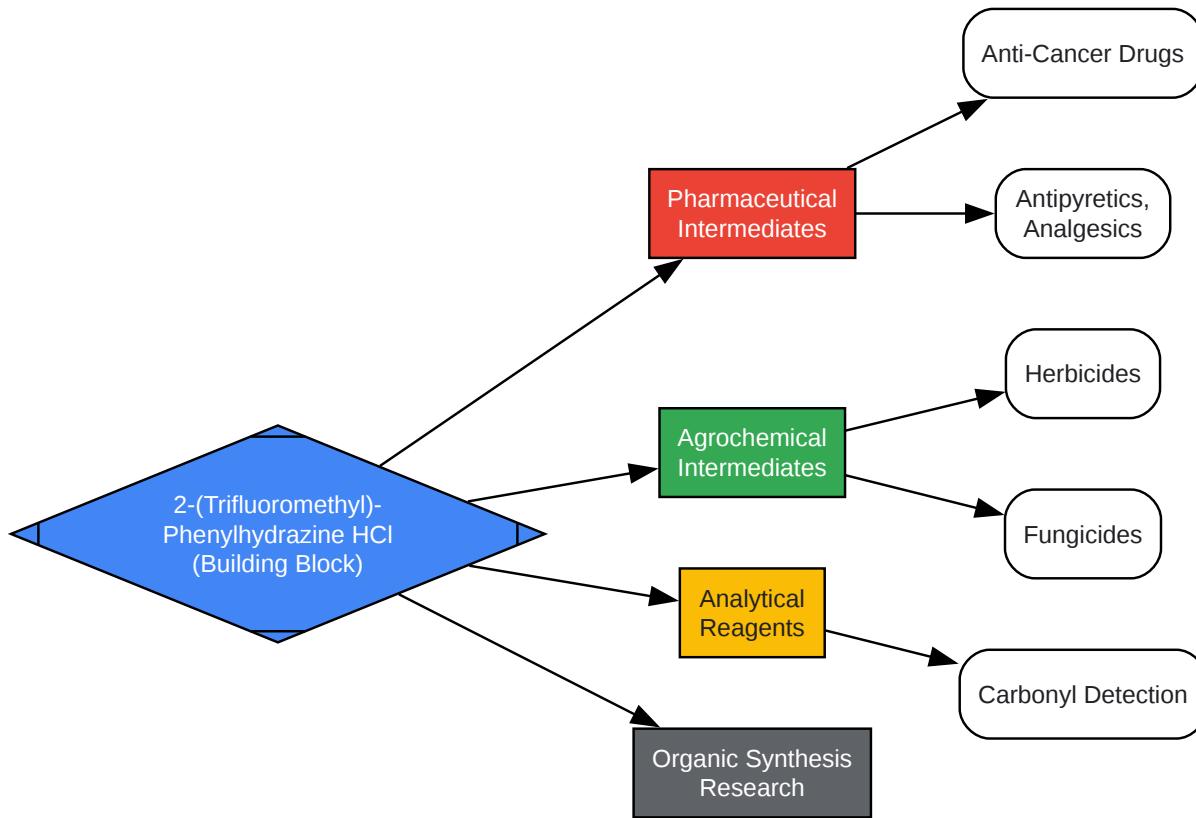
#### Procedure:

- **Diazotization:** 2-(Trifluoromethyl)aniline is slowly added to a stirred solution of concentrated hydrochloric acid and water, cooled to a temperature between -5 and 15°C using an ice-salt bath. A solution of sodium nitrite in water is then added dropwise, maintaining the low temperature to form the 2-(trifluoromethyl)benzene diazonium chloride intermediate.[12]
- **Reduction:** In a separate vessel, a solution of sodium sulfite in water is prepared and cooled. The previously prepared diazonium salt solution is added in portions to the sodium sulfite solution, keeping the temperature controlled (e.g., 0-25°C). The mixture is stirred at room temperature for 1-3 hours.[12]
- **Acid Hydrolysis and Precipitation:** Concentrated hydrochloric acid is added to the reaction mixture, which is then heated to reflux for 2-4 hours.[12] This step facilitates the hydrolysis of the intermediate sulfonate.
- **Isolation and Purification:** The solution is cooled to between 0 and 20°C, causing the **2-(Trifluoromethyl)phenylhydrazine hydrochloride** to precipitate as a solid. The product is then collected by filtration, washed, and dried.[10][12] Purity can be assessed via HPLC.[1]

## Workflow for the Synthesis of 2-(Trifluoromethyl)Phenylhydrazine HCl



## Key Applications of 2-(Trifluoromethyl)Phenylhydrazine HCl

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